

An In-depth Technical Guide to 4-Amino-2,5-difluorobenzotrifluoride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Amino-2,5-difluorobenzotrifluoride

Cat. No.: B051432

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CAS Number: 114973-22-7

Prepared for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Amino-2,5-difluorobenzotrifluoride**, a fluorinated aromatic amine of significant interest in medicinal chemistry and materials science. This document consolidates available physicochemical data, safety information, and discusses its potential applications, particularly as an intermediate in the synthesis of novel compounds.

Physicochemical Properties

4-Amino-2,5-difluorobenzotrifluoride is a white crystalline solid at room temperature. It is characterized by its stability under normal conditions and its solubility in various organic solvents. The trifluoromethyl group and fluorine atoms on the benzene ring contribute to its unique electronic properties and lipophilicity, making it a valuable building block in the design of bioactive molecules. The key physicochemical properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	114973-22-7	
Molecular Formula	C ₇ H ₄ F ₅ N	
Molecular Weight	197.11 g/mol	
Appearance	White crystalline solid	
Boiling Point	195-197 °C	
Density	1.512 g/cm ³	
Flash Point	75.5 °C	
Vapor Pressure	0.701 mmHg at 25 °C	
Solubility	Soluble in organic solvents	

Note: A specific melting point for this compound is not readily available in the surveyed literature. Data for structurally related compounds include 54-58 °C for 4-Amino-2-fluorobenzotrifluoride and 34-36 °C for 4-Amino-3,5-dichlorobenzotrifluoride.

Synthesis and Reactivity

While detailed, step-by-step experimental protocols for the synthesis of **4-Amino-2,5-difluorobenzotrifluoride** are not extensively published in readily accessible literature, general synthetic approaches can be inferred from standard organic chemistry principles and literature on related compounds. The preparation is generally described as complex, often involving substitution or reduction reactions of a difluorobenzotrifluoride precursor.

A potential synthetic pathway can be visualized as a multi-step process, likely starting from a commercially available substituted benzotrifluoride. The introduction of the amino group is a key transformation.



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A generalized synthetic workflow for aromatic amines.

Spectroscopic Data

Detailed experimental spectroscopic data (^1H NMR, ^{13}C NMR, FT-IR, Mass Spectrometry) for **4-Amino-2,5-difluorobenzotrifluoride** are not widely available in public databases. For researchers requiring this information, it is recommended to acquire the compound from a commercial supplier and perform the necessary analytical characterization.

Applications in Drug Development and Research

4-Amino-2,5-difluorobenzotrifluoride is primarily recognized as a valuable intermediate in the synthesis of pharmaceuticals and other specialty chemicals. The presence of fluorine atoms can significantly enhance the metabolic stability, binding affinity, and bioavailability of drug candidates.

Its potential applications include:

- **Building Block for Active Pharmaceutical Ingredients (APIs):** This compound serves as a scaffold for the synthesis of more complex molecules with potential therapeutic activities. It has been associated with compounds possessing sedative, hypnotic, and analgesic effects, suggesting its utility in the development of agents targeting the central nervous system, such as anti-anxiety drugs, antidepressants, and sleep aids.
- **Agrochemicals:** Similar fluorinated anilines are used in the synthesis of modern pesticides and herbicides.
- **Materials Science:** The unique electronic properties imparted by the fluorine and trifluoromethyl groups make it a candidate for incorporation into advanced materials, such as those used in Organic Light-Emitting Diodes (OLEDs).

Due to the general nature of the available information, no specific signaling pathways involving this compound can be detailed at this time.

Safety and Handling

4-Amino-2,5-difluorobenzotrifluoride is considered toxic if inhaled, in contact with skin, or if swallowed. It is crucial to handle this compound with appropriate personal protective equipment

(PPE) in a well-ventilated area.

Key Safety Precautions:

- Personal Protective Equipment: Wear suitable protective clothing, gloves, and eye/face protection.
- Handling: Avoid contact with skin and eyes. Do not breathe dust.
- First Aid (Eyes): In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.
- Emergency: In case of accident or if you feel unwell, seek medical advice immediately and show the label where possible.

Conclusion

4-Amino-2,5-difluorobenzotrifluoride is a fluorinated building block with significant potential for the development of new pharmaceuticals and advanced materials. While there are gaps in the publicly available data, particularly concerning a specific melting point, detailed synthesis protocols, and comprehensive spectroscopic information, its fundamental physicochemical properties and general applications highlight its importance for the research and development community. As with any specialized chemical, appropriate safety measures must be strictly followed during its handling and use.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com